

Preparing Y06036 stock solutions and working concentrations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Y06036

Cat. No.: B611870

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Application Notes and Protocols for Y06036 For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of stock and working solutions of **Y06036**, a potent and selective BET (Bromodomain and Extra-Terminal domain) inhibitor. **Y06036** has demonstrated significant anti-tumor activity in preclinical models of castration-resistant prostate cancer (CRPC) by targeting the BRD4 bromodomain.^{[1][2]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **Y06036**.

Property	Value	Reference
CAS Number	1832671-96-1	[1]
Molecular Formula	C ₁₆ H ₁₅ BrN ₂ O ₅ S	[1]
Molecular Weight	427.27 g/mol	[1]
Solubility	Soluble in DMSO (85 mg/mL)	[2]
Insoluble in Water and Ethanol	[2]	
Purity	>98%	[1]
Storage (Solid)	Short-term (days to weeks): 0 - 4°C	[1]
Long-term (months to years): -20°C	[1]	
Storage (Stock Solution)	Short-term (1 month): -20°C	
Long-term (6 months): -80°C		

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Y06036** in dimethyl sulfoxide (DMSO).

Materials:

- **Y06036** powder
- Anhydrous/molecular sieve-dried DMSO
- Microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

- Analytical balance

Procedure:

- Calculate the required mass of **Y06036**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 427.27 \text{ g/mol} * 1000 \text{ mg/g} = 4.27 \text{ mg}$
- Weighing **Y06036**:
 - Tare a clean, dry microcentrifuge tube on an analytical balance.
 - Carefully weigh out 4.27 mg of **Y06036** powder into the microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Y06036** powder.
 - Cap the tube tightly.
- Mixing:
 - Vortex the solution until the **Y06036** powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.[\[3\]](#)
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Preparation of Working Concentrations for Cell-Based Assays

This protocol describes the serial dilution of the 10 mM stock solution to prepare working concentrations for treating cells in culture. The final concentration of DMSO in the cell culture medium should be kept below 0.5% to avoid cytotoxicity.

Materials:

- 10 mM **Y06036** stock solution in DMSO
- Sterile cell culture medium
- Sterile microcentrifuge tubes or a 96-well plate for dilutions
- Calibrated micropipettes

Procedure:

- Intermediate Dilution (e.g., to 1 mM):
 - Prepare a 1:10 dilution of the 10 mM stock solution in sterile cell culture medium. For example, add 10 μ L of the 10 mM stock to 90 μ L of medium to get a 1 mM intermediate solution.
- Serial Dilutions:
 - Perform a series of dilutions from the intermediate solution to achieve the desired final working concentrations. For example, to prepare a 1 μ M working solution, you can perform a 1:1000 dilution of the 1 mM intermediate solution (e.g., 1 μ L of 1 mM solution into 999 μ L of medium).
- Final Treatment:
 - Add the appropriate volume of the final working solution to your cell culture plates. Ensure that the volume of the drug solution added is small enough to keep the final DMSO concentration below 0.5%.
 - Example: If you are adding 10 μ L of a 100X working solution to 990 μ L of media in a well, the final DMSO concentration from the original stock will be significantly diluted.

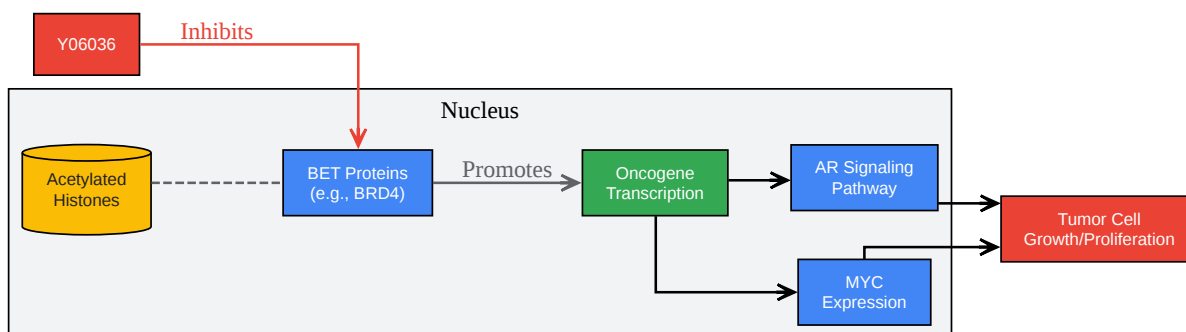
Typical Working Concentrations:

Based on studies with similar BET inhibitors like JQ1 in prostate cancer cell lines, typical effective concentrations for **Y06036** in cell viability and proliferation assays are expected to be in the nanomolar to low micromolar range.[2] It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay. A starting range of 10 nM to 10 μ M is advisable.

Signaling Pathway and Experimental Workflow

Y06036 Mechanism of Action: BET Inhibition

Y06036 functions as a BET inhibitor, specifically targeting the bromodomains of proteins like BRD4.[1][2] This action disrupts the interaction of BRD4 with acetylated histones, leading to the downregulation of key oncogenes such as MYC and repression of the Androgen Receptor (AR) signaling axis, which are critical drivers of prostate cancer progression.[1][4][5]

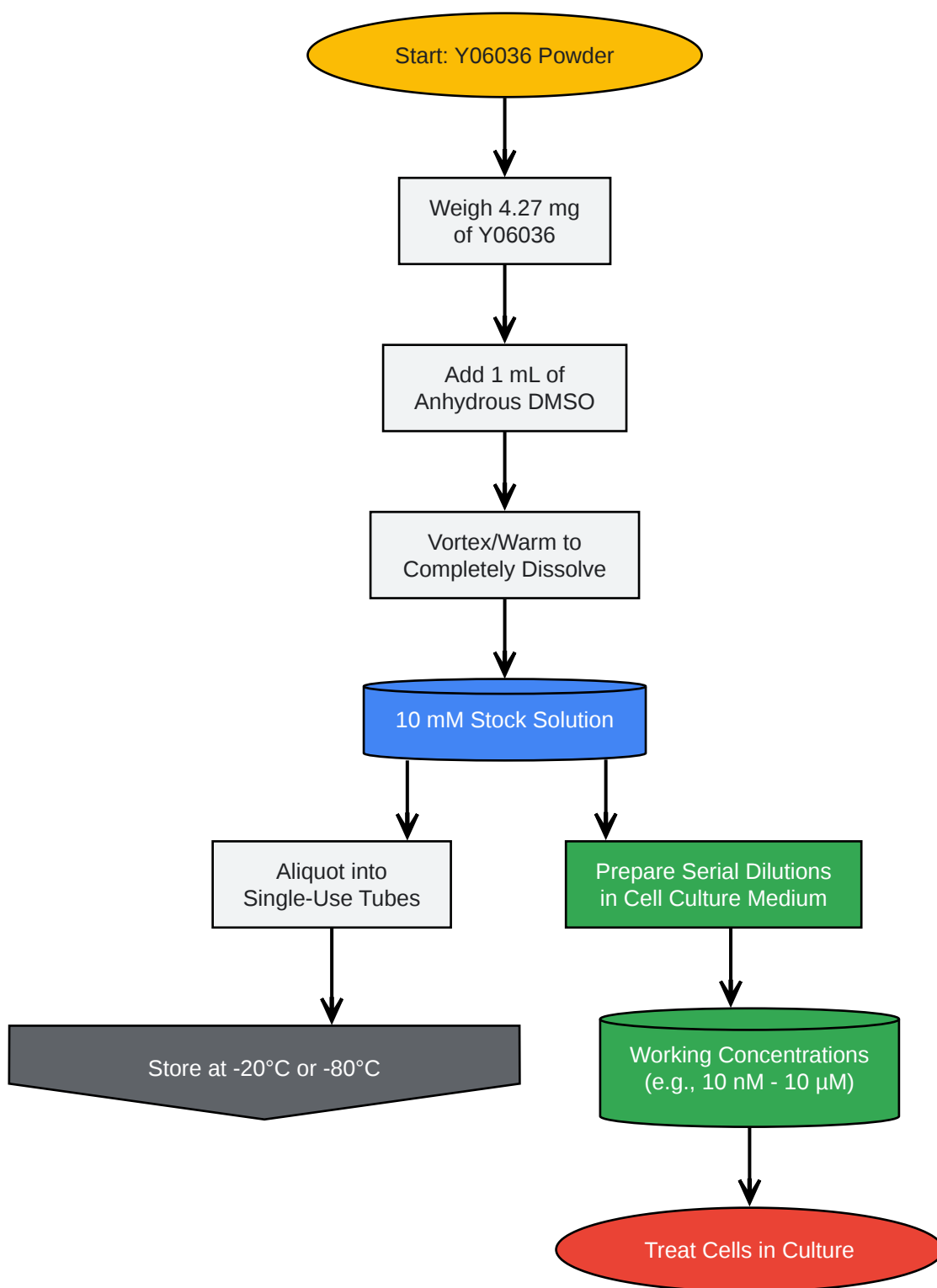


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Y06036 inhibits BET proteins, downregulating oncogenic transcription.

Experimental Workflow for Y06036 Solution Preparation

The following diagram illustrates the logical workflow for preparing **Y06036** stock and working solutions.



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Workflow for preparing **Y06036** stock and working solutions.

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- To cite this document: BenchChem. [Preparing Y06036 stock solutions and working concentrations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611870#preparing-y06036-stock-solutions-and-working-concentrations]

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